

Quantitative Biological Activity Data

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Compound Focus: Vialinin A

CAS No.: 858134-23-3

Cat. No.: S004969

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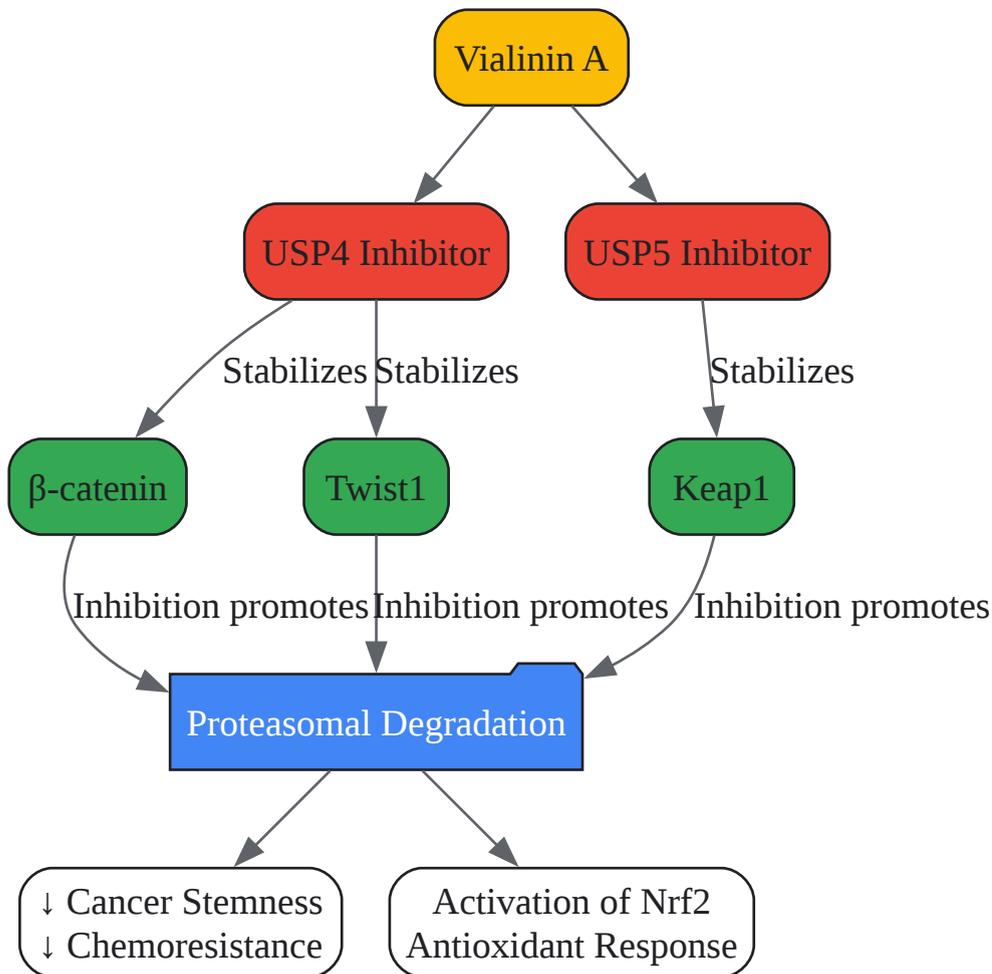
For research and development purposes, the potency of **Vialinin A** across various experimental models is summarized in the table below.

Assay Type	Cell Line/Model	Measured Activity	Value (IC ₅₀ / EC ₅₀)	Reference
Anti-inflammatory	RBL-2H3 (Rat basophilic)	Inhibition of TNF- α production	90 pM	[1] [2]
Anti-inflammatory	Mouse bone marrow-derived mast cells	Inhibition of TNF- α production	0.04 nM	[1]
DUB Inhibition	Enzymatic Assay	Inhibition of USP4 activity	1.5 μ M	[3] [2]
DUB Inhibition	Enzymatic Assay	Inhibition of USP5 activity	5.9 μ M	[3] [2]
DUB Inhibition	Enzymatic Assay	Inhibition of UCH-L1 activity	22.3 μ M	[3] [2]
Antiproliferative	HepG2 (Human liver cancer)	Cell growth inhibition	7 μ M	[1]

Assay Type	Cell Line/Model	Measured Activity	Value (IC ₅₀ / EC ₅₀)	Reference
In Vivo Efficacy	C57BL/6JNifdc mice (Stroke)	Mitigation of cerebral infarct volume	2 - 5 mg/kg	[1]

Molecular Mechanisms and Signaling Pathways

Vialinin A exerts its effects primarily by inhibiting deubiquitinating enzymes, which increases the ubiquitination and degradation of key regulatory proteins.



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Vialinin A inhibits *USP4* and *USP5*, leading to degradation of key proteins and downstream effects.

Key Experimental Protocols

To evaluate the bioactivity of **Vialinin A** in relevant research contexts, here are detailed methodologies for key experiments cited in the literature.

In Vitro Anti-inflammatory Activity Assay

This protocol measures the inhibition of TNF- α production in mast cells, a primary discovered activity of **Vialinin A** [1].

- **Cell Line:** RBL-2H3 rat basophilic leukemia cells.
- **Cell Culture:** Maintain cells in appropriate medium (e.g., Eagle's Minimum Essential Medium) supplemented with 10-15% fetal bovine serum.
- **Assay Protocol:**
 - **Seed cells** in multi-well plates and allow to adhere overnight.
 - **Pre-incubate** with **Vialinin A** (e.g., 15 minutes) before stimulation.
 - **Stimulate** cells with an antigen like DNP-BSA to activate TNF- α production.
 - **Incubate** for a short period (e.g., 30 minutes to 3 hours).
 - **Collect cell supernatant** by centrifugation.
 - **Quantify TNF- α** using a commercial ELISA kit according to the manufacturer's instructions.
- **Key Control:** Include wells with a known inhibitor (e.g., FK506/tacrolimus) for comparison of potency.

In Vitro Anti-angiogenesis Assay

This method assesses the ability of **Vialinin A** to inhibit the formation of capillary-like structures by endothelial cells, a key process in cancer progression [4].

- **Cell Line:** Human Umbilical Vein Endothelial Cells (HUVECs).
- **Matrix Preparation:**
 - **Thaw Growth Factor-Reduced Matrigel** overnight at 4°C.
 - **Coat wells** of a 96-well plate with 50 μ L of Matrigel per well.
 - **Polymerize** the Matrigel by incubating the plate at 37°C for 1 hour.
- **Cell Assay:**
 - **Seed HUVECs** (e.g., 10,000 cells/well) onto the polymerized Matrigel in serum-reduced medium.

- **Treat cells** with **Vialinin A** at desired concentrations. Include a VEGF (e.g., 10 ng/mL) stimulus and untreated controls.
- **Incubate** for 6-18 hours at 37°C.
- **Analysis:**
 - **Image tubes** using an inverted microscope at 4x magnification.
 - **Quantify network formation** by measuring total tube length, number of branches, or covered area using image analysis software.

In Vivo Model of Cerebral Ischemia-Reperfusion Injury

This protocol evaluates the neuroprotective effects of **Vialinin A** in a mouse model of stroke [1].

- **Animal Model:** Male C57BL/6JNifdc mice.
- **Surgery:** Perform transient Middle Cerebral Artery Occlusion (MCAO) to induce cerebral ischemia for a set period (e.g., 60 minutes), followed by reperfusion.
- **Drug Administration:**
 - **Administer Vialinin A** via lateral ventricular injection.
 - **Dosage:** 1, 2, or 5 mg/kg in a suitable vehicle (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline).
 - **Timing:** A single dose can be administered at the onset of reperfusion.
- **Outcome Measures:**
 - **Infarct Volume:** Measure via TTC staining of brain sections after 24-72 hours.
 - **Neurological Deficit Score:** Evaluate using standardized scales (e.g., modified Neurological Severity Score).
 - **Biochemical Analysis:** Assess apoptosis (TUNEL staining) and oxidative stress markers (MDA, antioxidant factors) in brain tissue.

Vialinin A is a promising multifaceted natural compound for targeting USP4 and related DUBs. Research is active in inflammatory diseases, cancer (particularly in overcoming stemness and chemoresistance), and ischemic injury [5] [6] [1].

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